

Technical Guide: 6-Bromo-2-(3-isopropoxyphenyl)quinoline-4-carboxylic acid

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Compound of Interest

Compound Name: 6-Bromo-2-(3-isopropoxyphenyl)quinoline-4-carboxylic acid

Cat. No.: B444178

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **6-Bromo-2-(3-isopropoxyphenyl)quinoline-4-carboxylic acid**, a specialized organic compound. Due to the limited availability of specific experimental data for this molecule, this document outlines a representative synthesis protocol based on established methodologies for analogous quinoline-4-carboxylic acid derivatives. It also includes key physicochemical properties and a generalized experimental workflow. This guide is intended to serve as a foundational resource for researchers and professionals in the fields of medicinal chemistry and drug development.

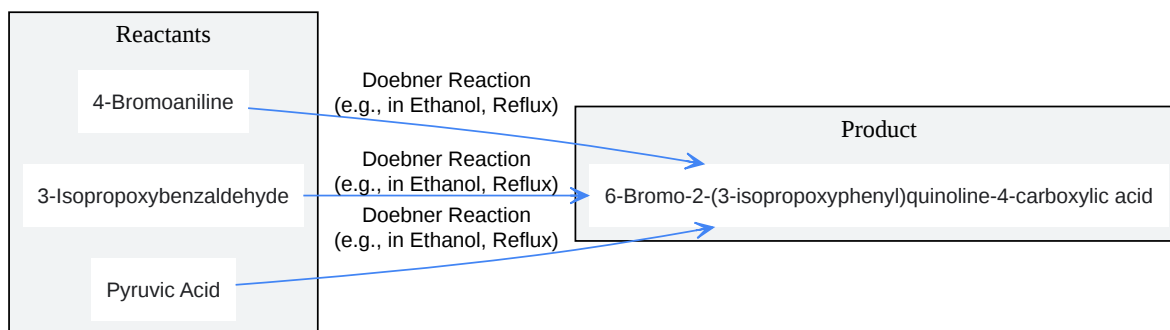
Compound Identification

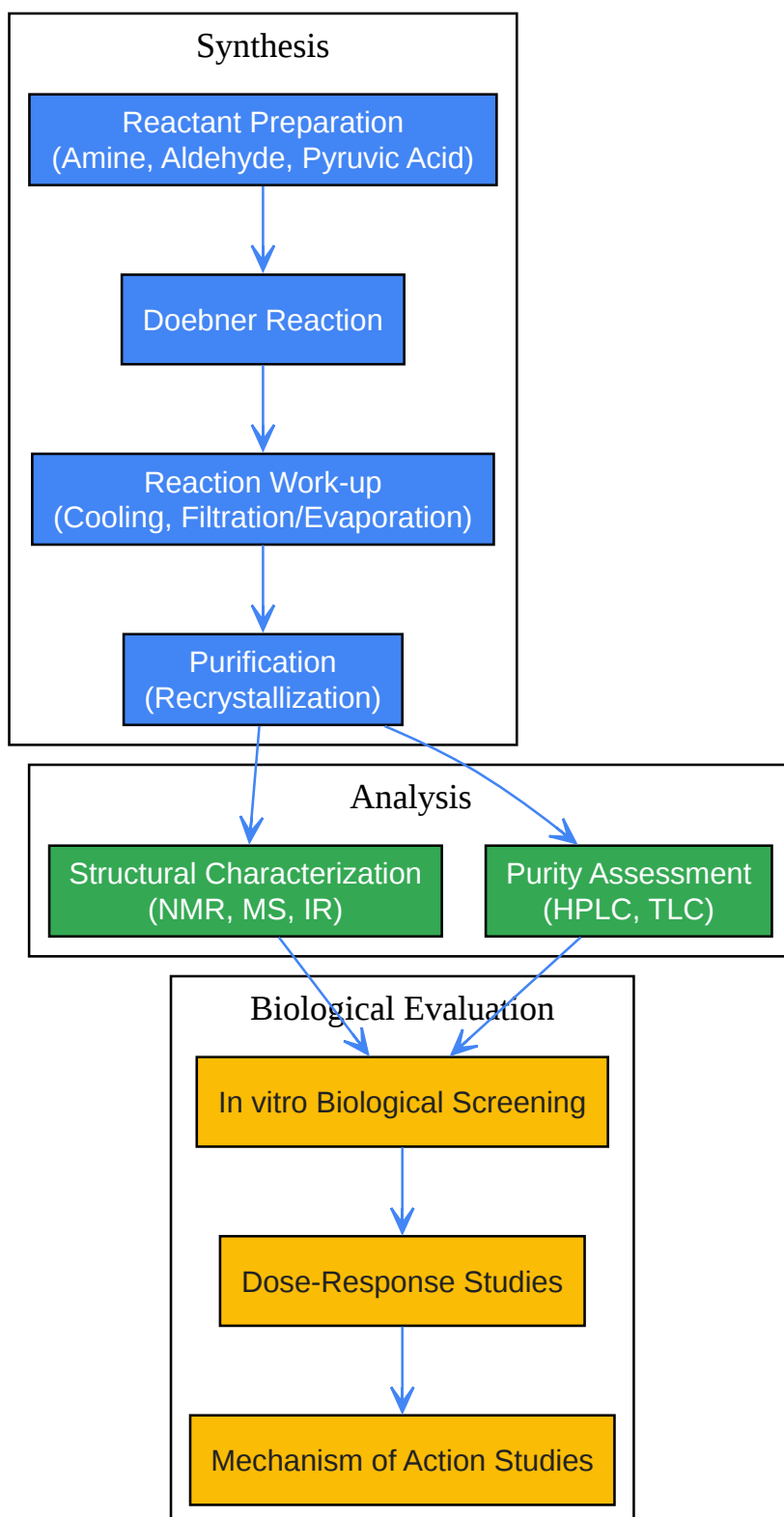
Chemical Name: 6-Bromo-2-(3-isopropoxyphenyl)quinoline-4-carboxylic acid

CAS Number: 445289-20-3[1][2]

Molecular Formula: C₁₉H₁₆BrNO₃[1][2]

Structure:





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References

- 1. 445289-20-3 Cas No. | 6-Bromo-2-(3-isopropoxyphenyl)quinoline-4-carboxylic acid | Matrix Scientific [matrixscientific.com]
- 2. pschemicals.com [pschemicals.com]
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